

Verifying the Covalent Bond of Reactive Red 180 to Fibers: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Reactive red 180*

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For researchers, scientists, and professionals in textile and material science, the robust and permanent coloration of fibers is a critical factor in product performance and longevity. This guide provides a detailed comparison of **Reactive Red 180**, a monofunctional reactive dye, with bifunctional reactive dyes, focusing on the verification of their covalent bonding to cellulosic fibers like cotton. The information presented is supported by experimental data and established testing protocols.

Reactive dyes are a class of colored organic compounds that, under appropriate conditions, form a covalent bond with the functional groups of fibers.^{[1][2]} This chemical reaction results in the dye becoming an integral part of the fiber, leading to excellent wash fastness and color stability.^{[1][2]} **Reactive Red 180** is a monochlorotriazine (MCT) reactive dye, meaning it has one reactive group per molecule that can form a covalent bond with the hydroxyl groups of cellulose in an alkaline environment. In contrast, bifunctional reactive dyes possess two reactive groups, which can lead to a higher probability of fixation on the fiber.^{[3][4][5]}

Comparative Performance: Reactive Red 180 vs. Bifunctional Reactive Dyes

The efficacy of the covalent bonding of reactive dyes to fibers is primarily evaluated through two key metrics: dye fixation percentage and wash fastness.

Dye Fixation Percentage: This quantifies the amount of dye that has chemically bonded with the fiber relative to the total amount of dye used. Monofunctional reactive dyes, such as **Reactive Red 180**, typically exhibit fixation rates in the range of 50-70%.^[3] Bifunctional reactive dyes, on the other hand, generally demonstrate higher fixation efficiencies, often between 70% and 85%, with some studies reporting fixation of over 90%.^[3]^[6] This increased efficiency is attributed to the presence of two reactive groups, which enhances the probability of a successful reaction with the fiber.^[4]^[5]

Wash Fastness: This property assesses the resistance of the dyed material to color loss and staining of adjacent undyed fabrics during washing. It is a crucial indicator of the stability of the dye-fiber bond. Both monofunctional and bifunctional reactive dyes are known for their good to excellent wash fastness properties, a direct result of the strong covalent bonds formed.^[5]^[7]

The following table summarizes the typical performance of monofunctional (e.g., **Reactive Red 180**) and bifunctional reactive dyes on cotton fabric.

Performance Metric	Monofunctional Reactive Dyes (e.g., Reactive Red 180)	Bifunctional Reactive Dyes
Dye Fixation Percentage	50 - 70% ^[3]	70 - 85% ^[3]
Wash Fastness (Color Change)	Good to Excellent (Grey Scale 4-5)	Excellent (Grey Scale 4-5) ^[6]
Wash Fastness (Staining)	Good to Excellent (Grey Scale 4-5)	Excellent (Grey Scale 4-5) ^[6]

Experimental Protocols for Verifying Covalent Bonding

The covalent bonding of reactive dyes to fibers can be verified through several experimental methods.

Wash Fastness Testing (ISO 105-C06)

This standardized test is a primary indirect method to confirm the stability of the dye-fiber linkage. A poor wash fastness result would indicate that the dye is not covalently bound and is easily removed.

Principle: A specimen of the dyed textile, in contact with a multifiber fabric, is mechanically agitated in a soap solution under specified conditions of time and temperature. The change in color of the specimen and the staining of the adjacent multifiber fabric are then assessed using standardized grey scales.^{[1][8]}

Procedure:

- **Specimen Preparation:** A 10 cm x 4 cm specimen of the dyed fabric is sewn together with a same-sized multifiber fabric strip (containing swatches of different common fibers like cotton, wool, polyester, etc.).
- **Washing:** The composite specimen is placed in a stainless steel container with a specified volume of soap solution and stainless steel balls (to provide mechanical action). The container is then agitated in a laundering machine at a specific temperature and for a set duration (e.g., 40°C for 30 minutes for the A2S test).
- **Rinsing and Drying:** After the wash cycle, the specimen is rinsed thoroughly with water and dried.
- **Assessment:** The color change of the dyed specimen and the degree of staining on each fiber of the multifiber strip are evaluated by comparing them against standard grey scales under controlled lighting conditions. The grey scale for assessing color change ranges from 1 (severe change) to 5 (no change), and the grey scale for staining ranges from 1 (heavy staining) to 5 (no staining).^{[1][8]}

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a powerful analytical technique that can provide direct evidence of covalent bond formation by detecting changes in the chemical structure of the fiber after dyeing.

Principle: FTIR spectroscopy measures the absorption of infrared radiation by the sample, which causes molecular vibrations. The formation of a covalent bond between the dye and the fiber will result in the appearance of new absorption peaks or shifts in existing peaks in the FTIR spectrum of the dyed fiber compared to the undyed fiber.

Procedure:

- **Sample Preparation:** Samples of undyed cotton, cotton dyed with **Reactive Red 180**, and cotton dyed with a bifunctional reactive dye are thoroughly washed to remove any unfixed dye and then dried completely. The samples are typically analyzed as small, solid pieces using an Attenuated Total Reflectance (ATR) accessory.
- **Spectral Acquisition:** The FTIR spectra of the samples are recorded over a specific wavenumber range (e.g., 4000 to 400 cm^{-1}).
- **Spectral Analysis:** The spectra of the dyed samples are compared with the spectrum of the undyed cotton. The formation of an ether linkage (C-O-C) between the dye and the cellulose of the cotton fiber is expected to result in new or intensified peaks in the region of approximately 1100-1000 cm^{-1} . The presence of characteristic peaks from the dye molecule (e.g., aromatic rings, sulfonate groups) on the spectrum of the washed and dyed fiber also indicates its permanent attachment.

Determination of Dye Fixation Percentage

This quantitative method provides a numerical value for the extent of covalent bonding.

Principle: The amount of dye that has reacted with the fiber is determined by measuring the concentration of the dye in the dyebath before and after dyeing, as well as the amount of unfixed dye removed during the washing process. A common method involves measuring the absorbance of the dye solutions using a UV-Vis spectrophotometer and calculating the concentration from a calibration curve. Another approach is to use the Kubelka-Munk equation to relate the color strength (K/S value) of the dyed fabric to the amount of fixed dye.^[9]

Procedure (using K/S value):

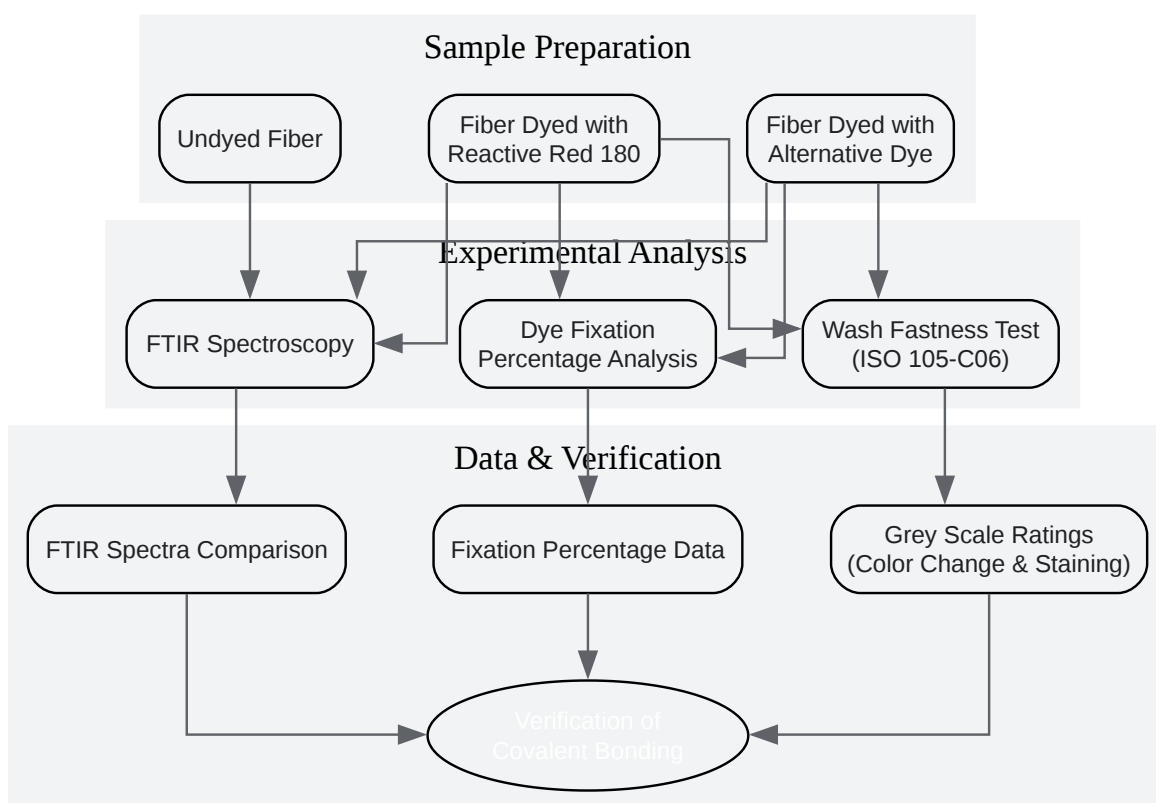
- **Prepare a 100% Fixation Standard:** A sample is prepared where it is assumed all the applied dye has been fixed. This can be done through a specific laboratory procedure designed to

maximize fixation.

- Dye the Experimental Sample: The fabric is dyed under the desired experimental conditions.
- Measure Color Strength (K/S): The K/S values of both the 100% fixation standard ((K/S)₀) and the experimental sample ((K/S)_{meas}) are measured using a spectrophotometer.
- Calculate Fixation Rate: The fixation rate is calculated using the formula: Fixation Rate (%) = $[(K/S)_{meas} / (K/S)_0] \times 100$ ^[9]

Visualizing the Experimental Workflow

The following diagram illustrates the general workflow for verifying the covalent bonding of a reactive dye to a fiber.



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Caption: Experimental workflow for verifying the covalent bonding of reactive dyes.

In conclusion, the covalent bonding of **Reactive Red 180** and other reactive dyes to fibers is a well-established principle that leads to high-performance dyed textiles. The verification of this bonding can be accomplished through a combination of indirect methods like wash fastness testing, which assesses the durability of the coloration, and direct methods like FTIR spectroscopy, which provides evidence of the chemical linkage. Quantitative analysis of the dye fixation percentage further supports the extent of the covalent reaction. When compared to monofunctional dyes like **Reactive Red 180**, bifunctional reactive dyes generally offer a higher degree of fixation, which can be a critical advantage in optimizing dyeing processes and reducing effluent load.

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- To cite this document: BenchChem. [Verifying the Covalent Bond of Reactive Red 180 to Fibers: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b12380738/docs#verifying-the-covalent-bond-of-reactive-red-180-to-fibers-a-comparative-guide>]

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